

The Neurochemical Profile of Picamilon: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Picamilon*
CAS No.: *34562-97-5*
Cat. No.: *B1678763*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Picamilon (N-nicotinoyl-GABA) is a synthetic compound developed in the Soviet Union in 1969, created by combining niacin (vitamin B3) and gamma-aminobutyric acid (GABA).[1] This guide provides a comprehensive overview of the neurochemical profile of **Picamilon**, focusing on its mechanism of action, pharmacokinetics, and effects on neurotransmitter systems. It is designed to be a technical resource, presenting available quantitative data, outlining experimental methodologies from cited studies, and visualizing key pathways and processes. The central hypothesis surrounding **Picamilon** is its function as a prodrug, capable of crossing the blood-brain barrier to then be hydrolyzed into its constituent molecules, GABA and niacin. [1][2] A recent in vitro study supports this, showing **Picamilon** itself to be inactive at a range of biological targets, including GABA receptors.[3][4]

Mechanism of Action

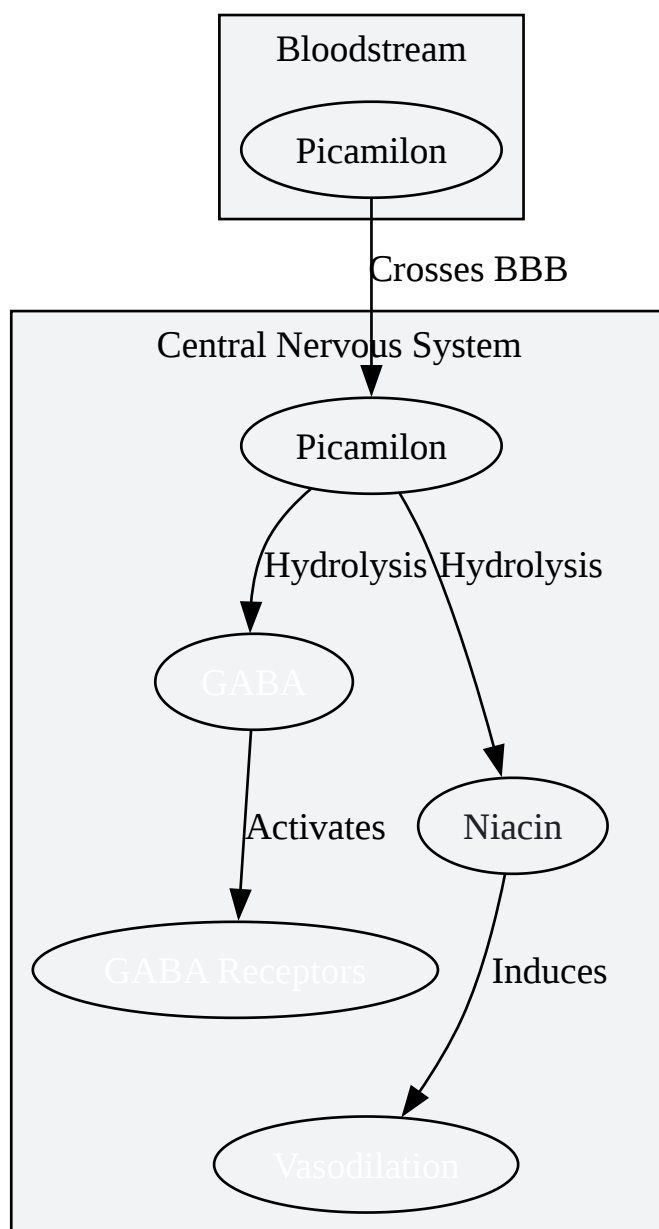
The primary proposed mechanism of action for **Picamilon** is its role as a carrier molecule for GABA across the blood-brain barrier (BBB).[1][2] GABA, the primary inhibitory neurotransmitter

in the central nervous system, does not efficiently cross the BBB on its own. By chemically bonding GABA with niacin, the resulting **Picamilon** molecule is thought to possess increased lipophilicity, facilitating its transport into the brain.

Once in the central nervous system, it is hypothesized that **Picamilon** is hydrolyzed into GABA and niacin.[1][2] These two molecules then exert their individual effects:

- GABA: The released GABA is believed to interact with GABA-A and GABA-B receptors, leading to neuronal hyperpolarization and a subsequent inhibitory effect on neurotransmission. This is the basis for its purported anxiolytic and calming effects.[5]
- Niacin: Niacin is a known vasodilator.[5] Its release in the cerebral vasculature is thought to increase cerebral blood flow, potentially leading to enhanced oxygen and nutrient supply to brain tissue.[5]

A 2023 in vitro study investigated the activity of **Picamilon** at 50 different biological targets, including a range of neurotransmitter receptors and ion channels. The study found that **Picamilon** itself exhibited weak or no binding to these targets at a concentration of 10 μM , lending significant weight to the prodrug hypothesis.[3][4]



[Click to download full resolution via product page](#)

Pharmacokinetic Profile

The pharmacokinetic properties of **Picamilon** have been primarily studied in animal models. The data suggests rapid absorption and distribution.

Parameter	Value	Species	Administration	Source
Bioavailability	50% - 88%	Rat	Oral	[1] [6]
Time to Max. Concentration (tmax)	0.23 h	Mouse	Oral	
Elimination Half-life (t1/2)	0.51 h	Mouse	Oral	
Elimination Half-life (t1/2)	1-2 hours	General	Oral	[1]
Excretion	Primarily Renal	Animal	Oral	[1]

Effects on Neurotransmitter Systems and Cerebral Blood Flow

The neurochemical effects of **Picamilon** are attributed to the actions of its metabolites, GABA and niacin.

- **GABAergic System:** By increasing the concentration of GABA in the brain, **Picamilon** is thought to enhance inhibitory neurotransmission. This can lead to a reduction in neuronal excitability, which is the basis for its potential anxiolytic, anticonvulsant, and sedative-like effects without causing significant muscle relaxation or lethargy.[\[6\]](#)
- **Dopaminergic and Serotonergic Systems:** Some sources suggest that **Picamilon** may help to normalize the levels of serotonin and dopamine in the brain.[\[5\]](#)
- **Cerebral Blood Flow:** The vasodilatory properties of niacin are reported to increase cerebral blood flow. This may improve the oxygen and glucose supply to the brain, contributing to its nootropic effects.[\[5\]](#) Russian studies have indicated that **Picamilon** can increase cerebral blood flow and lower blood pressure.[\[6\]](#)

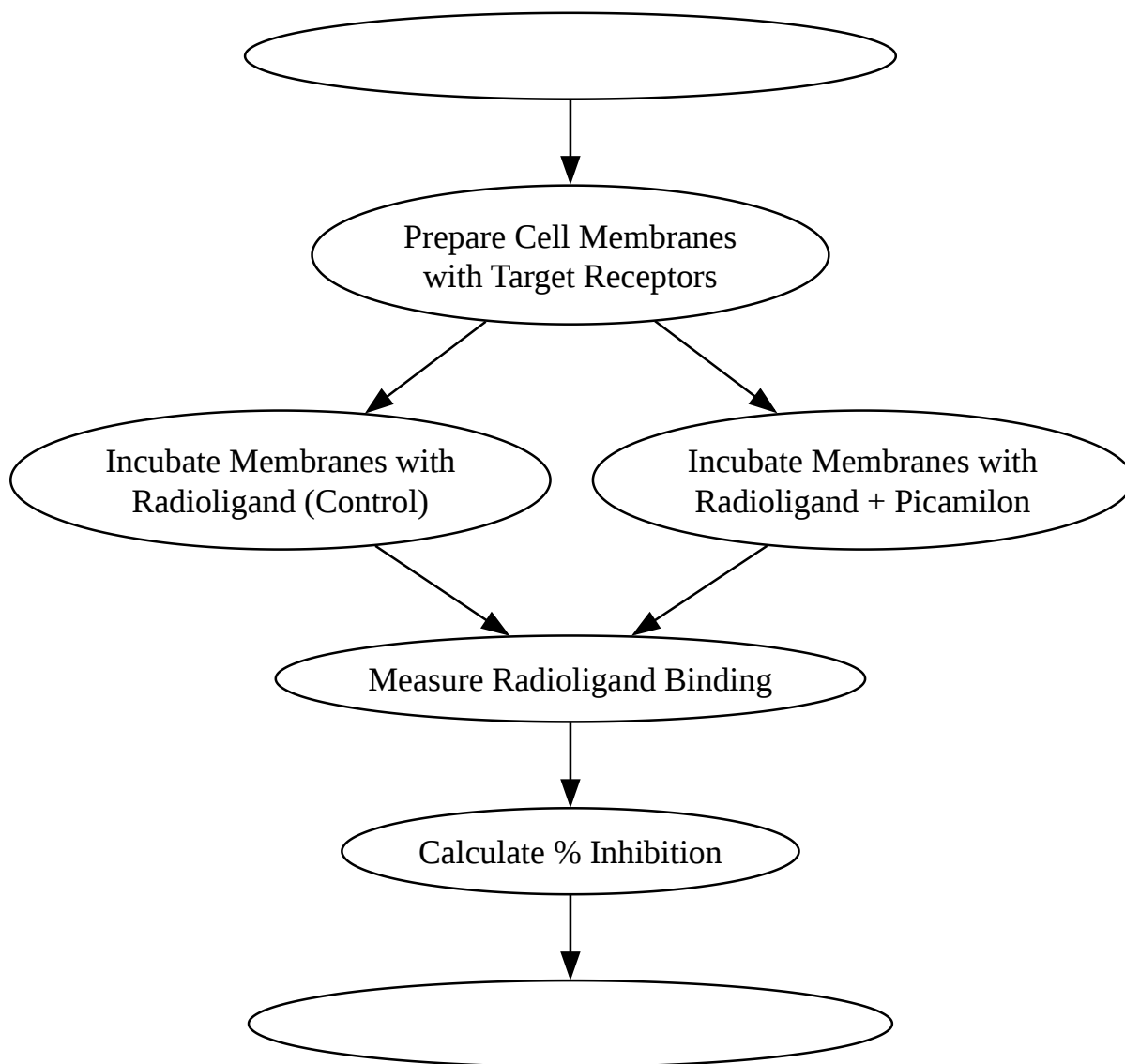
Experimental Protocols

Detailed experimental protocols from the early Russian literature are not widely available in English. However, based on abstracts and more recent studies on related compounds, we can outline generalized methodologies.

In Vitro Receptor Binding Assay (Generalized)

A recent study provides a clear example of modern in vitro analysis for **Picamilon**.^{[3][4]}

- Objective: To determine the binding affinity of **Picamilon** to a panel of CNS receptors, ion channels, and transporters.
- Methodology:
 - Compound: **Picamilon** is dissolved in a suitable solvent to create a stock solution.
 - Target Preparation: Membranes from cells expressing the target receptors (e.g., GABA-A, dopamine D1, serotonin 5-HT1A) are prepared.
 - Binding Assay: A radioligand specific to the target receptor is incubated with the prepared membranes in the presence and absence of **Picamilon** at a specified concentration (e.g., 10 μ M).
 - Detection: The amount of radioligand binding is measured using scintillation counting or other appropriate methods.
 - Analysis: The percentage of inhibition of radioligand binding by **Picamilon** is calculated to determine its activity at the target site.
- Results from Santillo & Sprando (2023): **Picamilon** showed weak to no activity at 50 different biological targets at a concentration of 10 μ M.^{[3][4]}



[Click to download full resolution via product page](#)

In Vivo Studies of Neuroprotective and Nootropic Effects (Generalized)

Studies on **Picamilon** and related compounds often employ animal models to assess their effects on cognition and neuronal health.

- Objective: To evaluate the effect of **Picamilon** on cognitive function and its potential to protect against neurotoxicity.

- Animal Models: Rats or mice are commonly used.
- Methodologies:
 - Behavioral Tests:
 - Morris Water Maze: To assess spatial learning and memory.
 - Elevated Plus Maze: To measure anxiety-like behavior.
 - Forced Swim Test: To screen for antidepressant-like effects.
 - Induction of Neurotoxicity: To study neuroprotective effects, a neurotoxin (e.g., glutamate, beta-amyloid) can be administered to a control group.
 - Drug Administration: **Picamilon** is administered orally or via injection at various doses to the treatment groups.
 - Biochemical Analysis: Post-mortem brain tissue analysis can be performed to measure neurotransmitter levels (e.g., via HPLC), receptor density (e.g., via autoradiography), or markers of oxidative stress.
- Example from a Study on a **Picamilon**-Memantine Conjugate: A study investigating novel memantine analogues, including one conjugated with **Picamilon**, assessed their ability to improve cell viability against copper-induced and glutamate-induced neurotoxicity in cell cultures (APPswe and SH-SY5Y cells, respectively).[7]

Signaling Pathways

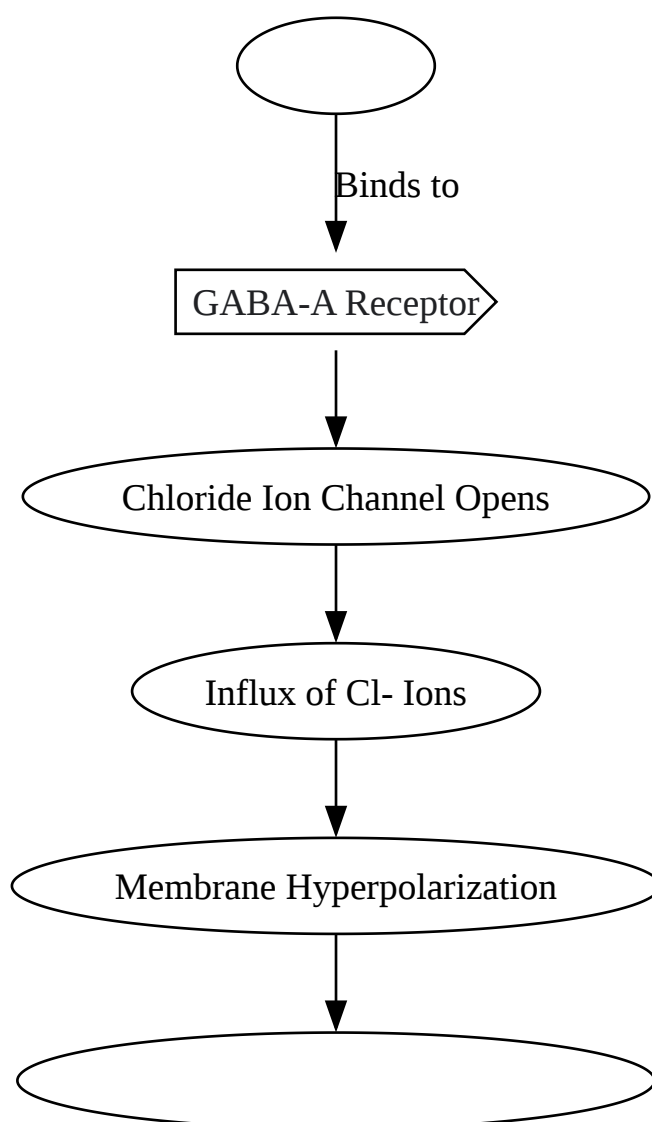
As **Picamilon**'s effects are believed to be mediated by GABA and niacin, understanding their respective signaling pathways is crucial.

GABA-A Receptor Signaling

The GABA-A receptor is a ligand-gated ion channel.

- Binding: GABA binds to the extracellular domain of the GABA-A receptor.

- **Conformational Change:** This binding induces a conformational change in the receptor.
- **Ion Channel Opening:** The integral chloride ion (Cl^-) channel opens.
- **Chloride Influx:** Chloride ions flow into the neuron, down their electrochemical gradient.
- **Hyperpolarization:** The influx of negatively charged chloride ions leads to hyperpolarization of the neuronal membrane.
- **Inhibition:** This hyperpolarization makes it more difficult for the neuron to reach the threshold for firing an action potential, resulting in an inhibitory effect on neurotransmission.



[Click to download full resolution via product page](#)

Clinical Data

Clinical research on **Picamilon** is predominantly from Russia and may not meet the rigorous standards of clinical trials in other regions.

A study on patients with chronic cerebral ischemia reported that **Picamilon** treatment (200 mg intravenously for 10 days, followed by 50 mg orally three times a day for 60 days) resulted in:

- Significant improvement in cognitive function as measured by the Montreal Cognitive Assessment (MoCA) scale.[8]
- Normalization of sleep in a majority of patients.[8]
- Improvement in neurological functions.[8]
- Increased linear velocity of cerebral blood flow.[8]

Safety and Toxicology

There is a lack of extensive, publicly available safety and toxicology data for **Picamilon** in English-language literature. Some sources report side effects at high doses, including headache, dizziness, and nausea.[5] Due to its potential to lower blood pressure, caution is advised for individuals with hypotension or those taking antihypertensive medications.[5]

Conclusion

The available evidence strongly suggests that **Picamilon** functions as a prodrug, delivering GABA and niacin across the blood-brain barrier. Its neurochemical profile is therefore a composite of the effects of these two molecules: the inhibitory neurotransmission of GABA and the vasodilatory properties of niacin. While early research and clinical use in Russia suggest potential therapeutic benefits for a range of neurological and cerebrovascular conditions, there is a clear need for more rigorous, modern, and internationally accessible research to fully elucidate its efficacy, safety, and mechanism of action. The lack of activity of the parent molecule in recent in vitro screens underscores the importance of focusing future research on the pharmacokinetics of its hydrolysis and the in vivo effects of its metabolites.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Picamilon - Wikipedia [en.wikipedia.org]
- 2. [fda.gov](https://www.fda.gov) [[fda.gov](https://www.fda.gov)]
- 3. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 4. Picamilon, a γ -aminobutyric acid (GABA) analogue and marketed nootropic, is inactive against 50 biological targets - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. [nootropicsexpert.com](https://www.nootropicsexpert.com) [[nootropicsexpert.com](https://www.nootropicsexpert.com)]
- 6. Picamilon [[bionity.com](https://www.bionity.com)]
- 7. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 8. [Clinical efficacy and safety of Picamilon in patients with progressive chronic cerebral ischemia] - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [The Neurochemical Profile of Picamilon: An In-depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1678763/docs#the-neurochemical-profile-of-picamilon-an-in-depth-technical-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)